

Safeguarding Your Laboratory: Proper Disposal of Royal Jelly Acid (10-HDA)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Royal Jelly acid*

Cat. No.: *B087122*

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For researchers and scientists in drug development, meticulous handling and disposal of all chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for the proper disposal of **Royal Jelly acid**, also known as (E)-10-Hydroxy-2-decenoic acid (10-HDA), a unique fatty acid found in royal jelly. Adherence to these protocols will help your institution remain compliant with safety regulations and build a culture of responsible chemical management.

Chemical and Physical Properties of Royal Jelly Acid

Understanding the properties of a substance is the first step toward safe handling and disposal. The following table summarizes key quantitative data for **Royal Jelly acid**.

Property	Data	Reference
Chemical Name	(E)-10-Hydroxy-2-decenoic acid	[1][2]
Synonyms	Royal Jelly acid, (E)-Queen Bee Acid	[1][3]
CAS Number	14113-05-4	[1][3]
Molecular Formula	C ₁₀ H ₁₈ O ₃	[1][3]
Molecular Weight	186.25 g/mol	[1][3]
Purity	>98%	[3]
Hazard Classification	Skin Irritant (Category 2), Serious Eye Irritant (Category 2A)	[1][2]

Experimental Protocol: Standard Disposal Procedure for Royal Jelly Acid

This protocol outlines the necessary steps for the safe disposal of **Royal Jelly acid** in a laboratory setting. The primary principle is to treat it as a hazardous chemical waste stream, avoiding environmental release.

Materials Required:

- Appropriate Personal Protective Equipment (PPE): Safety goggles with side-shields, protective gloves, impervious lab coat.[1]
- Designated, compatible hazardous waste container with a secure screw cap.[4][5]
- Hazardous Waste Label.[4][6]
- Inert absorbent material (e.g., diatomite, universal binders) for spill cleanup.[1]
- 70% Ethanol or other suitable decontamination solution.[1]

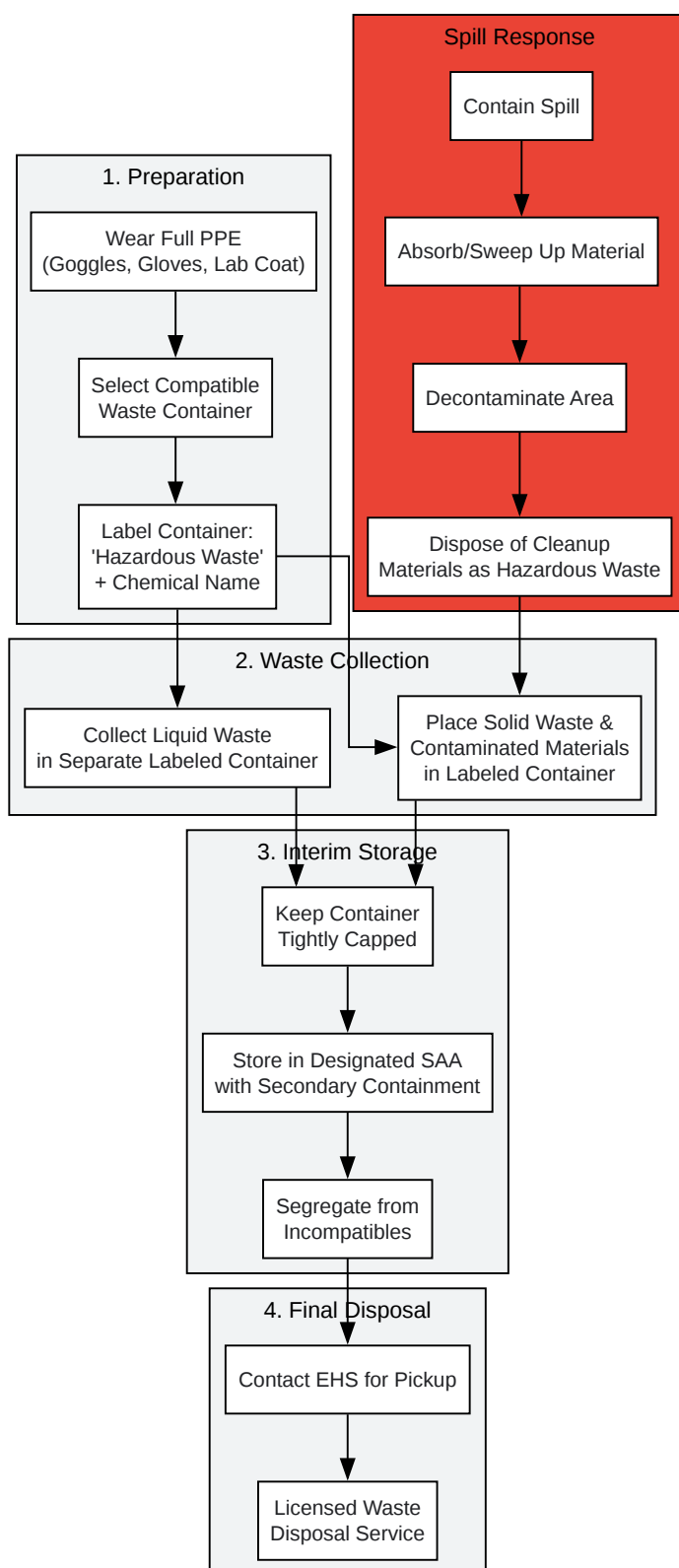
Procedure:

- Preparation and Labeling:
 - Designate a specific, compatible waste container for **Royal Jelly acid** waste. The container must be in good condition, leak-proof, and have a tightly fitting cap.[4][5]
 - Affix a "Hazardous Waste" label to the container before adding any waste.[4][5]
 - On the label, clearly write the full chemical name: "**Royal Jelly acid**" or "(E)-10-Hydroxy-2-decenoic acid". Do not use abbreviations.[4] List all constituents and their approximate percentages if it is a mixed waste stream.[5]
- Waste Collection:
 - Solid Waste: Carefully transfer solid **Royal Jelly acid** or materials contaminated with it (e.g., weighing paper, contaminated gloves) into the designated hazardous waste container. Avoid creating dust.[7]
 - Liquid Waste: Transfer solutions containing **Royal Jelly acid** into a designated liquid hazardous waste container.
 - Empty Containers: The original container of **Royal Jelly acid** must be triple-rinsed with a suitable solvent. The first rinseate must be collected and disposed of as hazardous waste. [6][8] After thorough rinsing and air-drying, deface the original label and dispose of the container according to your institution's guidelines for clean glassware or plastic.[6]
- Storage:
 - Keep the hazardous waste container securely capped at all times, except when adding waste.[5][6]
 - Store the container in a designated Satellite Accumulation Area (SAA).[4]
 - Segregate the waste container from incompatible materials, such as strong oxidizing agents, strong acids, or strong alkalis.[1][4] Use secondary containment bins to prevent spills from spreading.[6]

- Accidental Spill Cleanup:
 - Ensure the area is well-ventilated.[\[1\]](#)
 - Wearing full PPE, contain the spill.[\[1\]](#)
 - For liquid spills, absorb the material with a finely-powdered, liquid-binding material like diatomite.[\[1\]](#) For solid spills, carefully sweep up the material to avoid creating dust and place it in the hazardous waste container.[\[7\]](#)
 - Decontaminate the spill area and any affected equipment by scrubbing with alcohol or another appropriate solvent.[\[1\]](#)
 - Dispose of all cleanup materials as hazardous waste.[\[1\]](#)
- Final Disposal:
 - Do not dispose of **Royal Jelly acid** down the drain or in the regular trash.[\[3\]](#)[\[6\]](#)
Discharging into sewers is to be avoided.[\[3\]](#)
 - Once the waste container is full, arrange for pickup by contacting your institution's Environmental Health and Safety (EHS) office or a licensed professional waste disposal service.[\[7\]](#) Follow your institution's specific procedures for waste pickup requests.[\[5\]](#)

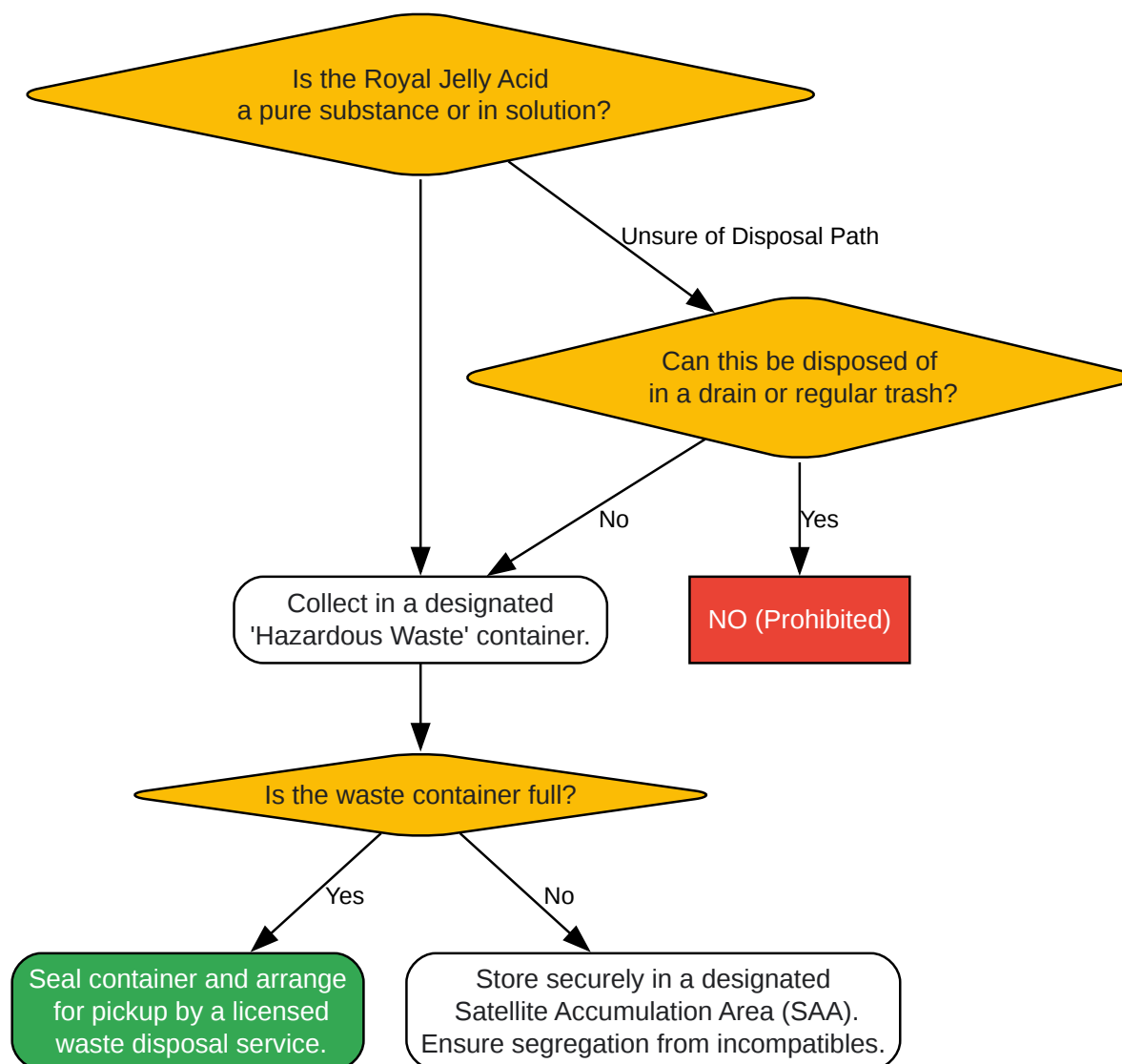
Mandatory Visualizations

To further clarify the procedural flow, the following diagrams illustrate the logical relationships in the disposal workflow for **Royal Jelly acid**.



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Caption: Workflow for the routine disposal and spill management of **Royal Jelly acid**.



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Caption: Decision-making flowchart for the proper disposal route of **Royal Jelly acid**.

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- To cite this document: BenchChem. [Safeguarding Your Laboratory: Proper Disposal of Royal Jelly Acid (10-HDA)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b087122#royal-jelly-acid-proper-disposal-procedures>]

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